

synthesis and characterization of 6-Bromoisochroman-4-one

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Compound of Interest

Compound Name: *6-Bromoisochroman-4-one*

Cat. No.: *B3029474*

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An In-depth Technical Guide to the Synthesis and Characterization of **6-Bromoisochroman-4-one**

Authored by a Senior Application Scientist

This guide provides a comprehensive overview of the synthesis and characterization of **6-Bromoisochroman-4-one** (CAS No. 676134-68-2), a key heterocyclic building block in medicinal chemistry and drug discovery.^{[1][2]} Its value lies in the isochromanone core, a scaffold present in various biologically active molecules, and the bromine substituent, which serves as a versatile handle for further chemical modifications, such as cross-coupling reactions.^[1] This document is intended for researchers and professionals in organic synthesis and pharmaceutical development, offering both theoretical grounding and practical, field-proven protocols.

Strategic Importance and Applications

6-Bromoisochroman-4-one is a crucial intermediate in the synthesis of more complex molecules.^[1] The isochromanone framework is a privileged scaffold, and its derivatives have been explored for a range of therapeutic applications, including the development of inhibitors for enzymes like p38 α MAPK and Rho kinase (ROCK), which are implicated in inflammatory diseases and diabetic retinopathy, respectively.^{[3][4]} The presence of a bromine atom on the aromatic ring significantly enhances its synthetic utility, allowing for the introduction of diverse functional groups through reactions like Suzuki, Heck, and Sonogashira couplings. This

functionalization is critical for structure-activity relationship (SAR) studies in drug discovery programs.[\[1\]](#)

Table 1: Physicochemical Properties of **6-Bromoisochroman-4-one**

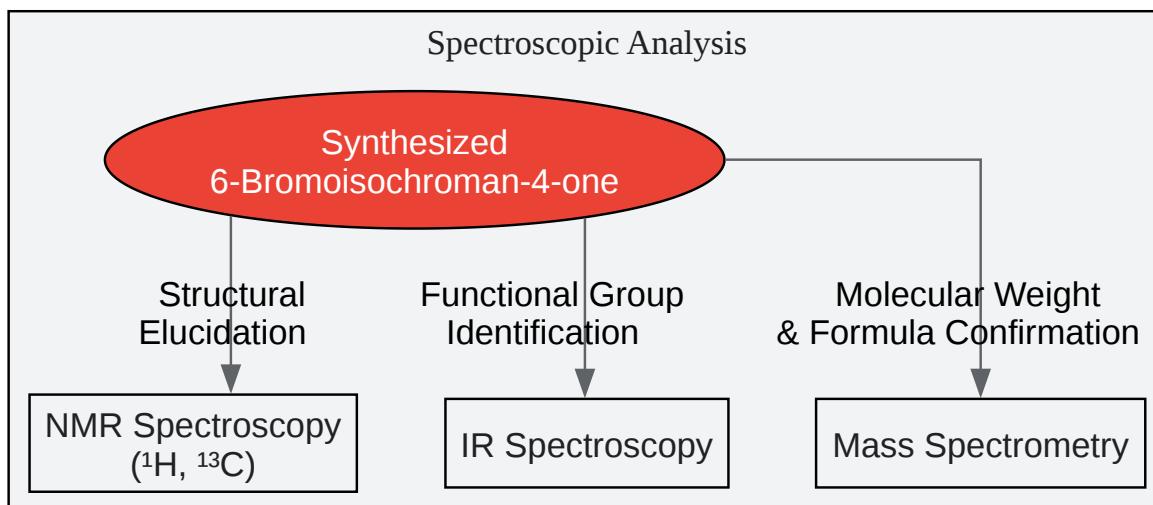
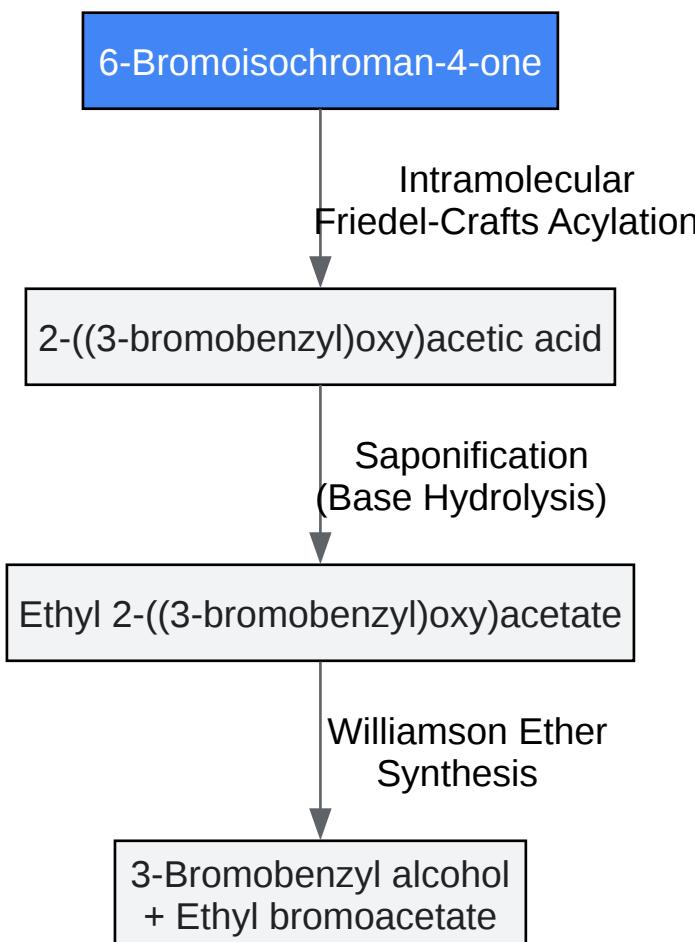
Property	Value	Source
CAS Number	676134-68-2	[2] [5]
Molecular Formula	C ₉ H ₇ BrO ₂	[1] [2]
Molecular Weight	227.06 g/mol	[1] [6]
Physical Form	Solid	[5] [7]
Boiling Point	336.1°C	[1]
Storage	Room temperature, sealed in dry conditions	[5]

Retrosynthetic Analysis and Synthesis Pathway

The synthesis of **6-Bromoisochroman-4-one** is not commonly detailed in direct literature; however, a robust and logical pathway can be constructed based on established organic chemistry principles. A common and effective method for forming the isochromanone ring system is through an intramolecular Friedel-Crafts acylation of a suitably substituted phenoxyacetic acid.

Our retrosynthetic approach disconnects the heterocyclic ring at the C4-C4a bond, tracing the target molecule back to 2-(3-bromobenzyl)acetic acid, which in turn can be synthesized from commercially available 3-bromobenzyl alcohol and an acetate equivalent.

Logical Framework for Synthesis



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